

Spectral Fingerprinting: Carbon-13 NMR Guide for 2-Hydroxyhexanedioic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Hydroxyhexanedioic acid,
sodium salt

Cat. No.: B7981418

[Get Quote](#)

Executive Summary & Diagnostic Context

2-Hydroxyhexanedioic acid (also known as 2-hydroxyadipic acid or 2-HAA) is a critical dicarboxylic acid metabolite. Its accumulation is the primary biomarker for 2-hydroxyadipic aciduria and 2-ketoadipic aciduria, rare inborn errors of lysine, tryptophan, and hydroxylysine metabolism.

For drug development professionals and metabolic researchers, distinguishing 2-HAA from its structural isomers (e.g., 3-hydroxyadipic acid) and the parent adipic acid is essential. This guide provides the definitive spectral map to ensure precise identification, leveraging the unique deshielding effects of the

-hydroxyl group.

Structural Assignments & Chemical Shift Data

The introduction of a hydroxyl group at the C2 position breaks the symmetry of the adipic acid backbone, creating distinct chemical environments for all six carbons.

Comparative Chemical Shift Table (^{13}C NMR)

Solvent: D_2O / pH 7.0 (referenced to TSP at 0.0 ppm)

Carbon Position	Assignment	2-HAA Shift (, ppm)	Adipic Acid Shift (, ppm)	Shift (Effect of -OH)
C1	-COOH	178.5	182.7	-4.2 (Inductive effect)
C2	CH-OH	74.8	35.0 (CH_2)	+39.8 (Diagnostic Peak)
C3	- CH_2	36.6	24.0	+12.6 (-deshielding)
C4	- CH_2	24.4	24.0	+0.4 (Negligible)
C5	- CH_2	36.6	35.0	+1.6
C6	-COOH	181.2	182.7	-1.5

“

Note: The values for 2-HAA are derived from HSQC correlations and standard

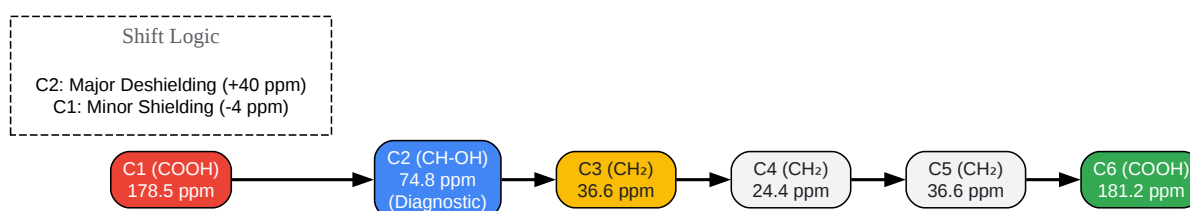
-hydroxy acid trends. Adipic acid shifts are for the disodium salt in D_2O . In acidic D_2O (pH < 2), carboxyl shifts move upfield to ~177 ppm.

Spectral Analysis Logic

- Symmetry Breaking: Adipic acid shows only 3 unique signals (C1/6, C2/5, C3/4) due to C2 symmetry. 2-HAA displays 6 distinct signals.

- The Diagnostic Alpha-Peak (C2): The signal at 74.8 ppm is the "fingerprint" region. No other common unsubstituted dicarboxylic acid metabolite appears in this region (65–80 ppm).
- Carboxyl Differentiation: The C1 carboxyl (closer to OH) is shielded relative to C6 due to the electron-withdrawing inductive effect of the hydroxyl group operating through the -bond, often observed in -hydroxy acids.

Graphviz Diagram: Structural Assignment Map



[Click to download full resolution via product page](#)

Caption: Carbon-13 NMR assignment map for 2-hydroxyhexanedioic acid showing the gradient of chemical shifts induced by the C2 hydroxyl group.

Comparative Differentiation: 2-HAA vs. 3-HAA

A common challenge in metabolomics is distinguishing 2-hydroxyadipic acid (2-HAA) from 3-hydroxyadipic acid (3-HAA), which is a marker for defects in long-chain 3-hydroxyacyl-CoA dehydrogenase (LCHAD).

Feature	2-Hydroxyadipic Acid (2-HAA)	3-Hydroxyadipic Acid (3-HAA)
CH-OH Shift (13C)	~74.8 ppm	~69.5 ppm
Carboxyl Signals	distinct (~178 & ~181 ppm)	distinct (~176 & ~180 ppm)
Proton (1H) Multiplicity	C2-H is a dd (coupled to C3-H ₂ only)	C3-H is a m (coupled to C2-H ₂ and C4-H ₂)
HMBC Correlation	C2-H correlates to one COOH (C1)	C3-H correlates to no COOH (too far) or weak

Key Insight: The C2 signal in 2-HAA is typically downfield (higher ppm) compared to C3 in 3-HAA due to the proximity of the electron-withdrawing carboxyl group (alpha-position).

Experimental Protocol: Synthesis & Sample Preparation

To validate these shifts in-house, the following protocol describes the generation of a 2-HAA standard from readily available 2-aminoadipic acid via diazotization. This method preserves the carbon skeleton while substituting the amine with a hydroxyl group.

Reagents Required[2][3][4]

- DL-2-Aminoadipic acid (CAS: 542-32-5)
- Sodium Nitrite (NaNO₂)
- Sulfuric Acid (2M H₂SO₄)
- Ethyl Acetate (for extraction)
- D₂O (99.9% D) with TSP internal standard

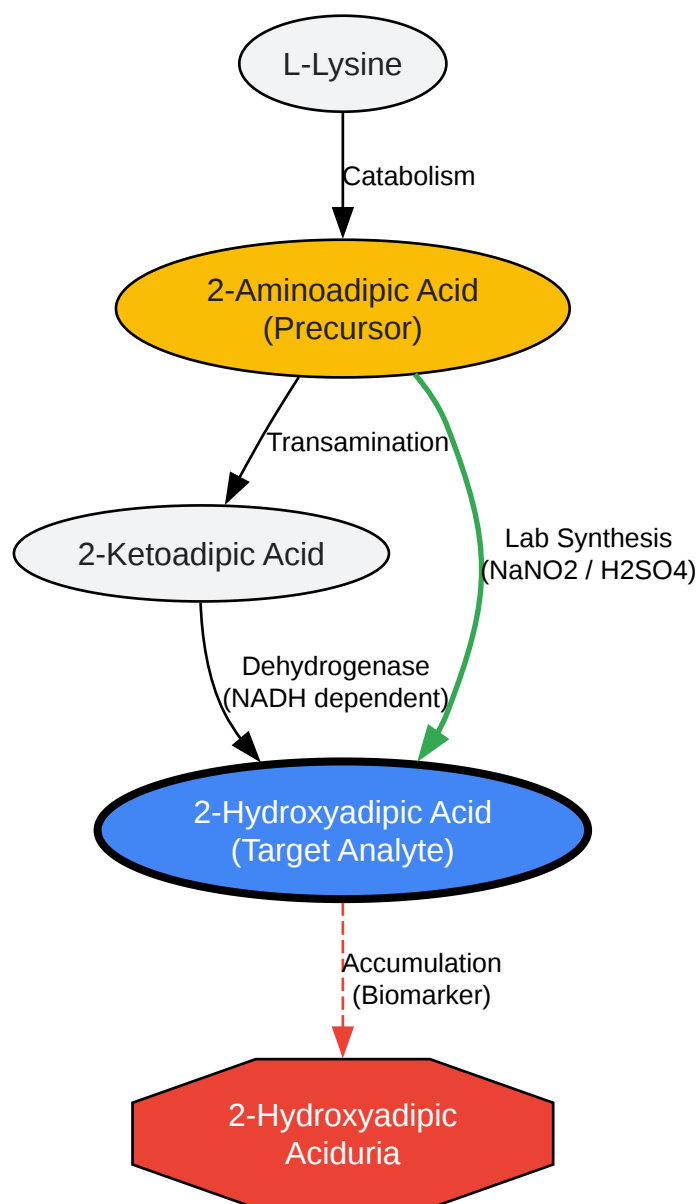
Step-by-Step Workflow

- Dissolution: Dissolve 1.0 g (6.2 mmol) of DL-2-aminoadipic acid in 20 mL of 1M H₂SO₄. Chill the solution to 0°C in an ice bath.

- Diazotization: Dropwise add a solution of NaNO_2 (1.2 g in 5 mL H_2O) over 30 minutes. Maintain temperature $< 5^\circ\text{C}$.
 - Mechanism: Formation of the diazonium salt, which is unstable and displaced by water to form the

-hydroxy acid with retention of configuration (if chiral starting material is used, though some racemization may occur).
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature overnight (12h) to ensure complete nitrogen evolution.
- Extraction: Saturate the aqueous phase with NaCl . Extract 3x with 30 mL Ethyl Acetate.
- Drying: Dry the combined organic layers over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- NMR Prep: Dissolve ~10 mg of the resulting white solid in 600 μL D_2O containing 0.05% TSP. Adjust pH to 7.0 using NaOD for consistent shifts.

Graphviz Diagram: Metabolic & Synthetic Context



[Click to download full resolution via product page](#)

Caption: Biological origin of 2-HAA (lysine catabolism) and the laboratory synthesis route via diazotization of 2-aminoadipic acid.

References

- Human Metabolome Database (HMDB). Metabocard for 2-Hydroxyadipic acid (HMDB0001020). Available at: [\[Link\]](#)

- PubChem. 2-Hydroxyadipic acid (Compound CID 193530). National Library of Medicine. Available at: [\[Link\]](#)
- Stiles, A.R., et al. (2015). "New cases of DHTKD1 mutations in patients with 2-ketoadipic aciduria." JIMD Reports, 25, 15-19. Available at: [\[Link\]](#)
- To cite this document: BenchChem. [Spectral Fingerprinting: Carbon-13 NMR Guide for 2-Hydroxyhexanedioic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7981418/docs#spectral-fingerprinting-carbon-13-nmr-guide-for-2-hydroxyhexanedioic-acid\]](https://www.benchchem.com/product/b7981418/docs#spectral-fingerprinting-carbon-13-nmr-guide-for-2-hydroxyhexanedioic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check